

Application Notes and Protocols for RIPK2-IN-3

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Compound of Interest

Compound Name:	RIPK2-IN-3
CAS No.:	1290490-78-6
Cat. No.:	B3390941

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Introduction

Receptor-Interacting Serine/Threonine-Protein Kinase 2 (RIPK2) is a critical signaling molecule involved in the innate immune response.[1][2] It functions downstream of the intracellular pattern recognition receptors NOD1 and NOD2, which detect bacterial peptidoglycans.[3][4] Upon activation, RIPK2 undergoes ubiquitination and autophosphorylation, leading to the activation of downstream signaling pathways, primarily the NF- κ B and MAPK pathways.[1][2] This cascade results in the production of pro-inflammatory cytokines and is essential for clearing bacterial infections. Dysregulation of the NOD-RIPK2 signaling axis has been implicated in various inflammatory and autoimmune diseases, making RIPK2 a promising therapeutic target.[2][3]

RIPK2-IN-3 is a chemical inhibitor of RIPK2 with anti-inflammatory and anti-tumor activity.[5][6] It inhibits recombinant truncated RIPK2 with an IC₅₀ of 6.39 μ M.[6][7] These application notes provide a detailed protocol for the preparation of **RIPK2-IN-3** stock solutions for use in in vitro research settings.

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **RIPK2-IN-3**.

Property	Value	Reference
Molecular Weight	410.47 g/mol	[5][6]
Chemical Formula	C ₂₅ H ₂₂ N ₄ O ₂	[5][6]
IC ₅₀ (recombinant truncated RIPK2)	6.39 μM	[6][7]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[5]
Storage (Powder)	-20°C for up to 3 years	[5]
Storage (Stock Solution)	-80°C for up to 1 year	[5]

Experimental Protocols

Materials and Equipment

- **RIPK2-IN-3** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (recommended)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

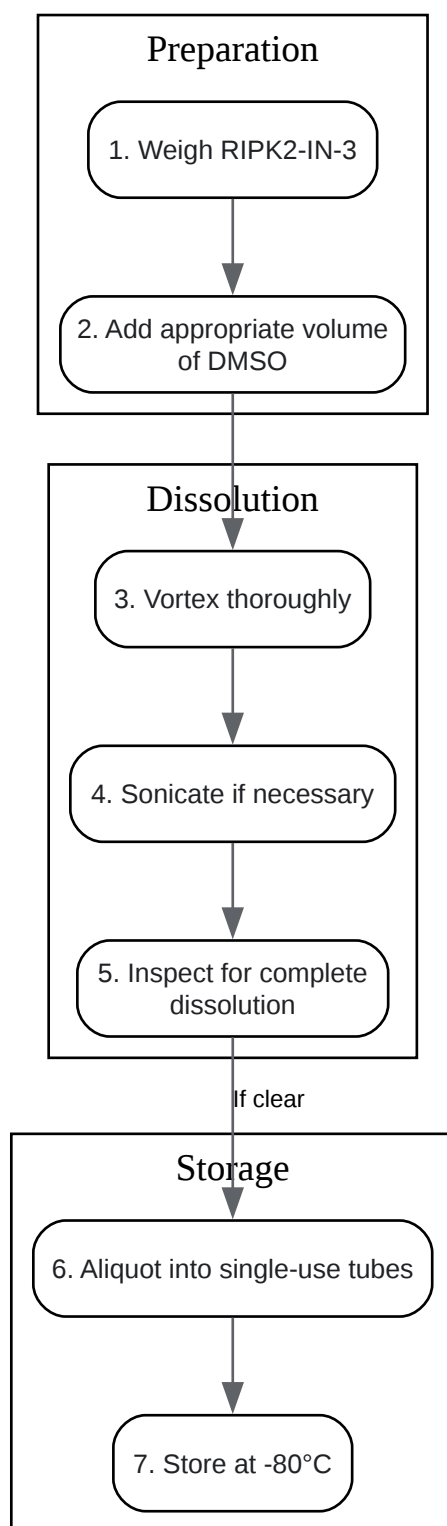
- **RIPK2-IN-3** is intended for research use only.

- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, at all times.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before handling.

Preparation of a 10 mM RIPK2-IN-3 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for in vitro assays. For cell-based experiments, it is often recommended to prepare a stock solution that is at least 1000 times more concentrated than the final working concentration to minimize the solvent's effect on the cells.^[5]

Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **RIPK2-IN-3** stock solution.

Step-by-Step Procedure:

- Calculate the required mass of **RIPK2-IN-3**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 410.47 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 4.1047 \text{ mg}$
- Weigh the **RIPK2-IN-3** powder:
 - Using a calibrated analytical balance, carefully weigh out approximately 4.1 mg of **RIPK2-IN-3** powder and place it into a sterile microcentrifuge tube or amber glass vial. Record the exact weight.
- Add DMSO:
 - Based on the actual mass weighed, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 410.47 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
 - For example, if you weighed exactly 4.10 mg:
 - $\text{Volume (mL)} = [4.10 / 410.47] / 10 = 0.0009988 \text{ L} \approx 1.0 \text{ mL}$
 - Add the calculated volume of anhydrous DMSO to the vial containing the **RIPK2-IN-3** powder.
- Dissolve the compound:
 - Close the vial tightly and vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, place the vial in an ultrasonic water bath for 5-10 minutes.

- Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquot and Store:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.
 - Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C . When stored properly, the stock solution should be stable for up to one year.[5]

Preparation of Working Solutions

To prepare a working solution for a cell-based assay, dilute the 10 mM stock solution in the appropriate cell culture medium.

Example: Preparing a 10 μM working solution

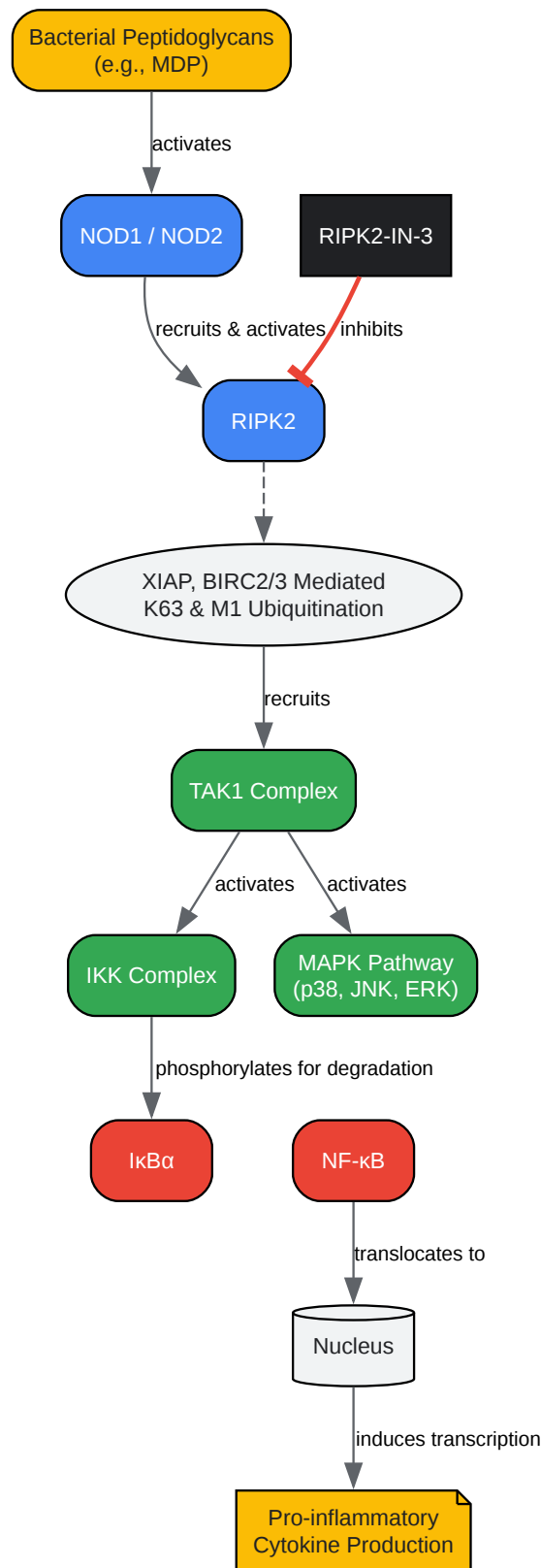
- Thaw a single aliquot of the 10 mM **RIPK2-IN-3** stock solution at room temperature.
- Perform a 1:1000 dilution by adding 1 μL of the 10 mM stock solution to 999 μL of pre-warmed cell culture medium.
- Mix thoroughly by gentle pipetting or brief vortexing before adding to your cells.

Note: The final concentration of DMSO in the working solution should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Signaling Pathway

RIPK2 Signaling Pathway

RIPK2 is a central kinase in the NOD-like receptor signaling pathway. The diagram below illustrates the key events following NOD1/2 activation.



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Caption: The NOD-RIPK2 signaling cascade and the point of inhibition by **RIPK2-IN-3**.

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